

Synthesis and Characterization of Methyl 2-cyclohexyl-2-methylpropanoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-cyclohexyl-2-methylpropanoate*

Cat. No.: *B13878758*

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Introduction & Chemical Significance

Methyl 2-cyclohexyl-2-methylpropanoate (CAS: 86769-66-6) is a highly sterically hindered aliphatic ester characterized by adjacent tertiary and quaternary carbon centers[1]. In drug development, incorporating such dense steric bulk around an ester linkage is a proven strategy to increase metabolic stability, effectively shielding the carbonyl core from rapid enzymatic hydrolysis by unspecific esterases. Furthermore, its unique structural topology makes it a valuable intermediate in the synthesis of complex active pharmaceutical ingredients (APIs) and advanced fragrance molecules.

Synthesizing the C–C bond between a quaternary carbon and a secondary cyclic carbon presents a significant synthetic challenge. Direct SN2 alkylation of methyl isobutyrate enolates with cyclohexyl halides typically fails; the strong basicity of the enolate promotes E2 elimination of the secondary halide, yielding cyclohexene rather than the desired coupled product. To bypass this limitation, advanced methodologies leveraging episulfonium intermediates or carbocation rearrangements are required.

Retrosynthetic Strategies & Mechanistic Rationale

We outline two field-proven, self-validating pathways to construct the target molecule, each chosen for its ability to circumvent elimination side-reactions.

Route A: Episulfonium-Mediated Alkylation (The Paterson-Patel Method)

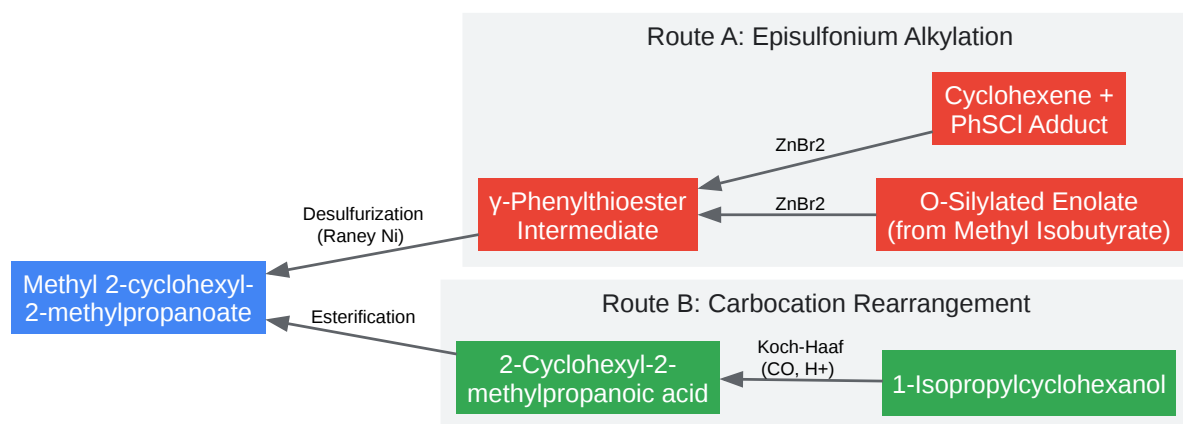
Developed by [2], this method utilizes the Lewis acid-catalyzed reaction of an O-silylated enolate with an alkene-phenylsulfenyl chloride adduct.

- **Causality of Reagents:** The intermediate episulfonium ion generated via ZnBr_2 catalysis is highly electrophilic but structurally restricted from undergoing elimination. This allows the weakly nucleophilic silyl ketene acetal (derived from methyl isobutyrate) to attack the ring efficiently. Subsequent reductive desulfurization with Raney Nickel yields the target ester.

Route B: Carbocation Rearrangement (Koch-Haaf Carboxylation)

This approach leverages the thermodynamic stability of tertiary carbocations[3].

- **Causality of Reagents:** Starting from 1-isopropylcyclohexanol, treatment with strong acid (formic and sulfuric acid) generates a carbocation. Due to the steric strain and hyperconjugative stabilization, a 1,2-hydride shift occurs, migrating the positive charge to form the more stable 2-cyclohexyl-2-propyl cation. Trapping this cation with in-situ generated carbon monoxide yields the sterically hindered acid, which is then esterified.



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Retrosynthetic pathways for **Methyl 2-cyclohexyl-2-methylpropanoate** highlighting key intermediates.

Experimental Methodologies

Protocol 1: Sulphur-Mediated Alkylation of O-Silylated Enolates[2]

This protocol is a self-validating system: the intermediate γ -phenylthioester is highly UV-active, allowing for precise reaction monitoring via TLC or HPLC before the final desulfurization step.

Step 1: Formation of the Silyl Ketene Acetal

- Charge a flame-dried Schlenk flask with anhydrous THF (50 mL) and diisopropylamine (1.1 equiv) under an argon atmosphere. Cool to -78°C .
- Add n-butyllithium (1.05 equiv, 2.5 M in hexanes) dropwise. Stir for 30 minutes to form LDA.
- Add methyl isobutyrate (1.0 equiv) dropwise. Stir for 45 minutes at -78°C .

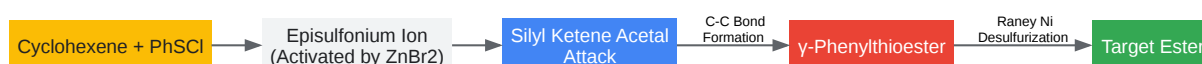
- Quench the enolate with trimethylsilyl chloride (TMSCl, 1.2 equiv). Allow the reaction to warm to room temperature over 2 hours.
- Concentrate under reduced pressure, precipitate LiCl with dry pentane, filter, and distill the resulting 1-methoxy-2-methyl-1-(trimethylsiloxy)propene.

Step 2: ZnBr₂-Catalyzed Alkylation

- In a separate flask, react cyclohexene (1.0 equiv) with benzenesulfonyl chloride (PhSCI, 1.0 equiv) in anhydrous CH₂Cl₂ at -78 °C to form the 1-chloro-2-(phenylthio)cyclohexane adduct.
- Add anhydrous ZnBr₂ (0.1 equiv) to the solution, immediately followed by the dropwise addition of the silyl ketene acetal (1.2 equiv) from Step 1.
- Stir at -78 °C for 2 hours, then slowly warm to 0 °C. Validation: Monitor via TLC (Hexane/EtOAc 9:1); the disappearance of the UV-active PhSCI adduct indicates completion.
- Quench with saturated aqueous NaHCO₃, extract with CH₂Cl₂, dry over MgSO₄, and purify via silica gel chromatography to isolate the γ -phenylthioester.

Step 3: Reductive Desulfurization

- Dissolve the γ -phenylthioester in absolute ethanol.
- Add an excess of active W-2 Raney Nickel slurry.
- Stir vigorously at room temperature under a hydrogen balloon for 4-6 hours.
- Filter carefully through a pad of Celite (Caution: Raney Ni is pyrophoric). Evaporate the solvent to yield pure **methyl 2-cyclohexyl-2-methylpropanoate**.



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Sulphur-mediated alkylation workflow via an episulfonium intermediate and desulfurization.

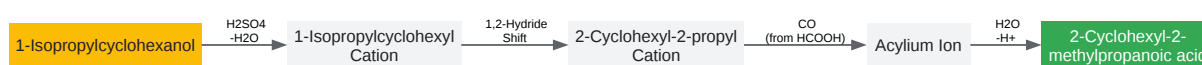
Protocol 2: Koch-Haaf Carboxylation & Esterification[3]

Step 1: Carboxylation via 1,2-Hydride Shift

- In a three-necked flask equipped with a dropping funnel and a gas outlet, place 98% H₂SO₄ (10 equiv).
- Prepare a mixture of 1-isopropylcyclohexanol (1.0 equiv) and 98% formic acid (4.0 equiv).
- Add the alcohol/formic acid mixture dropwise to the vigorously stirred sulfuric acid at 0–5 °C over 2 hours. **Crucial Causality:** Slow addition and controlled stirring are mandatory to suppress oligomerization of the intermediate carbocation and ensure the complete 1,2-hydride shift to the tertiary 2-cyclohexyl-2-propyl cation.
- Pour the highly acidic mixture over crushed ice. Extract the precipitated 2-cyclohexyl-2-methylpropanoic acid with diethyl ether.
- Extract the ether layer with 1M NaOH, acidify the aqueous layer with HCl, and back-extract with ether to isolate the pure carboxylic acid.

Step 2: Fischer Esterification

- Dissolve the hindered acid in anhydrous methanol.
- Add a catalytic amount of concentrated H₂SO₄ (or use SOCl₂ to form the acid chloride in situ).
- Reflux for 12 hours. Cool, neutralize, and extract with ethyl acetate to yield the target ester.



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Mechanism of Koch-Haaf carboxylation via 1,2-hydride shift to form the tertiary acid.

Analytical Characterization

Validating the successful synthesis of **Methyl 2-cyclohexyl-2-methylpropanoate** requires confirming the presence of the quaternary carbon and the intact cyclohexane ring. The following tables summarize the expected physical properties[1] and representative NMR spectral data.

Table 1: Physical and Chemical Properties

Property	Value
IUPAC Name	methyl 2-cyclohexyl-2-methylpropanoate
CAS Number	86769-66-6
Molecular Formula	C11H20O2
Molecular Weight	184.28 g/mol
XLogP3	3.7
Topological Polar Surface Area	26.3 Å ²

Table 2: Representative ¹H and ¹³C NMR Spectral Data (CDCl₃, 400 MHz / 100 MHz)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
^1H	3.65	Singlet (s)	3H	$-\text{OCH}_3$
^1H	1.75 - 1.60	Multiplet (m)	5H	Cyclohexyl (equatorial)
^1H	1.50	Triplet of triplets (tt)	1H	Cyclohexyl ($-\text{CH}-$)
^1H	1.25 - 1.10	Multiplet (m)	5H	Cyclohexyl (axial)
^1H	1.12	Singlet (s)	6H	$-\text{C}(\text{CH}_3)_2$
^{13}C	178.5	-	-	$\text{C}=\text{O}$ (Ester carbonyl)
^{13}C	51.5	-	-	$-\text{OCH}_3$
^{13}C	46.2	-	-	Quaternary $-\text{C}(\text{CH}_3)_2-$
^{13}C	44.0	-	-	Cyclohexyl $-\text{CH}-$
^{13}C	28.5, 26.8, 26.5	-	-	Cyclohexyl $-\text{CH}_2-$
^{13}C	22.0	-	-	$-\text{C}(\text{CH}_3)_2$

Note: The definitive diagnostic signal in the ^1H NMR spectrum is the sharp 6H singlet at ~ 1.12 ppm, which confirms the successful installation of the gem-dimethyl group adjacent to the chiral center of the cyclohexane ring.

Conclusion

The synthesis of **Methyl 2-cyclohexyl-2-methylpropanoate** requires strategic circumvention of standard $\text{S}_\text{N}2$ limitations due to extreme steric hindrance. By employing either the episulfonium-mediated alkylation of O-silylated enolates or the thermodynamically driven Koch-

Haaf carbocation rearrangement, chemists can reliably construct this highly stable, sterically congested ester for downstream pharmaceutical and materials applications.

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Sources

- 1. Methyl 2-cyclohexyl-2-methylpropanoate | C₁₁H₂₀O₂ | CID 13096510 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Redirecting [linkinghub.elsevier.com]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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